

Application Notes and Protocols for AS1938909 in In Vitro Cell-Based Assays

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Compound of Interest

Compound Name: AS1938909

Cat. No.: B15540900

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Introduction

AS1938909 is a cell-permeable thiophenecarboxamide compound that functions as a potent, competitive, and reversible inhibitor of the SH2 domain-containing inositol 5-phosphatase 2 (SHIP2). SHIP2 is a key negative regulator of the phosphoinositide 3-kinase (PI3K)/Akt signaling pathway, which is central to cellular processes such as glucose metabolism, cell growth, and survival. By inhibiting SHIP2, **AS1938909** leads to an accumulation of phosphatidylinositol-3,4,5-trisphosphate (PIP3), resulting in the activation of downstream signaling cascades, including the phosphorylation and activation of Akt.

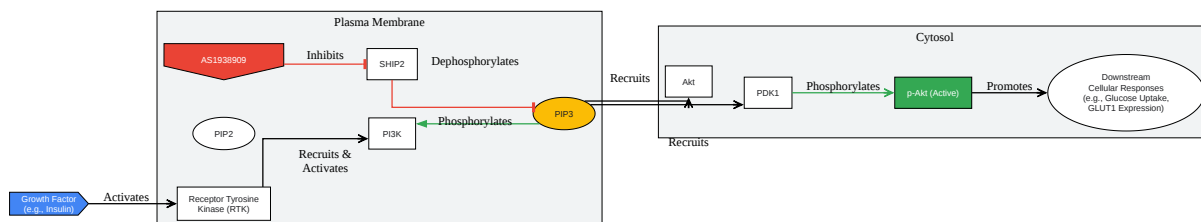
These application notes provide detailed protocols for utilizing **AS1938909** in cell-based assays to investigate its effects on Akt phosphorylation, glucose uptake, and glucose transporter expression in L6 myotubes, a rat skeletal muscle cell line.

Data Presentation

Table 1: In Vitro Inhibitory Activity of AS1938909

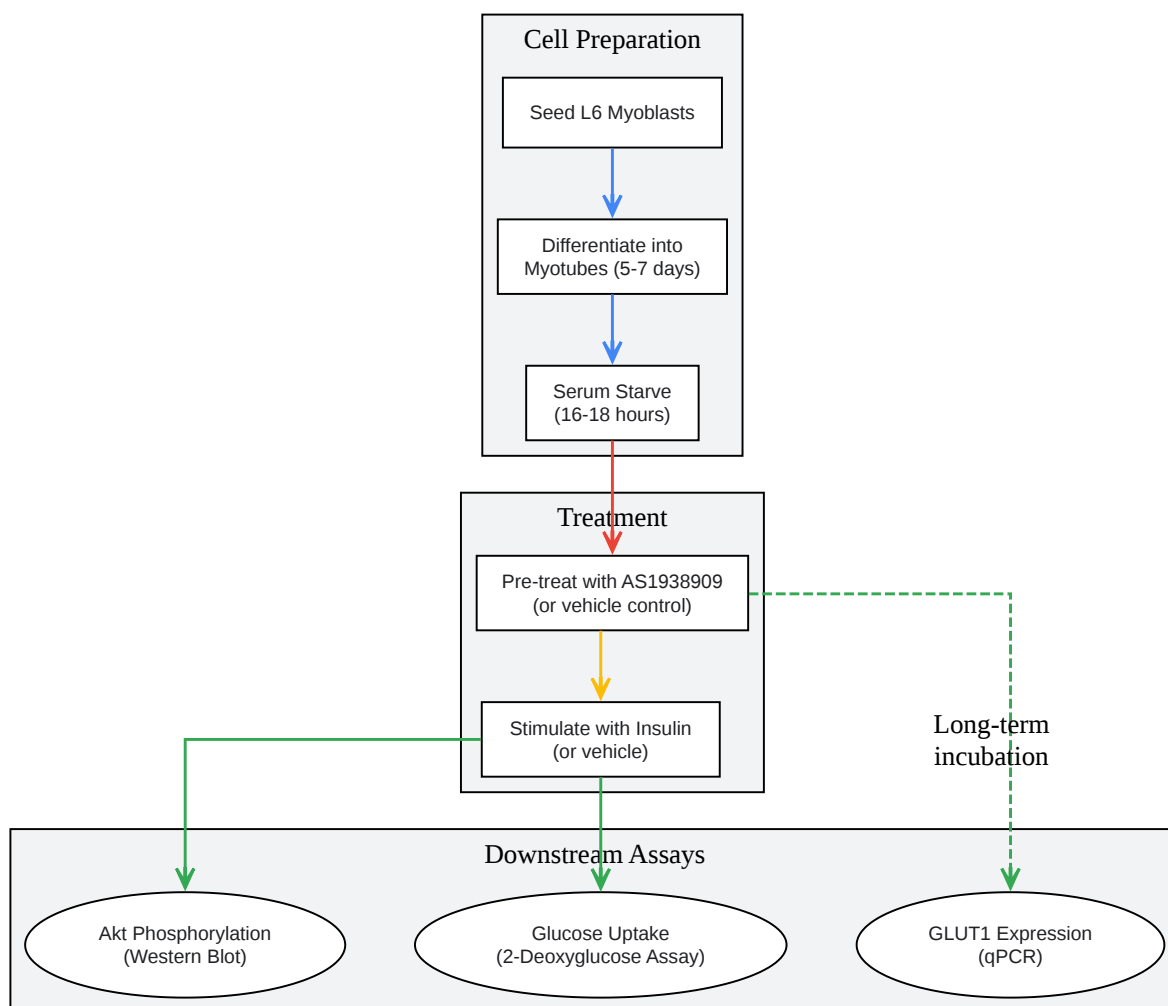
Target	Species	Assay Type	Value	Reference
SHIP2	Human (hSHIP2)	Ki	0.44 μ M	[1][2]
SHIP2	Human (hSHIP2)	IC50	0.57 μ M	[1]
SHIP2	Murine (mSHIP2)	IC50	0.18 μ M	[1]
SHIP1	Human (hSHIP1)	IC50	21 μ M	[1]
PTEN	Human (hPTEN)	IC50	> 50 μ M	[1]
Synaptojanin	Human	IC50	> 50 μ M	[1]
Myotubularin	Human	IC50	> 50 μ M	[1]

Signaling Pathway and Experimental Workflow



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Figure 1: AS1938909 inhibits SHIP2, leading to increased Akt activation.



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Figure 2: General workflow for evaluating **AS1938909** in L6 myotubes.

Experimental Protocols

L6 Myoblast Culture and Differentiation

This protocol describes the maintenance of rat L6 myoblasts and their differentiation into myotubes suitable for metabolic studies.

Materials:

- L6 myoblasts
- Growth Medium: Dulbecco's Modified Eagle's Medium (DMEM) with 4.5 g/L glucose, supplemented with 10% Fetal Bovine Serum (FBS) and 1% Penicillin-Streptomycin.
- Differentiation Medium: DMEM with 4.5 g/L glucose, supplemented with 2% Horse Serum (HS) and 1% Penicillin-Streptomycin.
- Phosphate-Buffered Saline (PBS), sterile
- Trypsin-EDTA (0.25%)
- Tissue culture flasks and plates

Procedure:

- Cell Culture: Culture L6 myoblasts in Growth Medium at 37°C in a humidified atmosphere of 5% CO₂.
- Passaging: When cells reach 70-80% confluency, wash with PBS, detach using Trypsin-EDTA, and re-seed into new flasks.
- Seeding for Differentiation: Seed myoblasts into appropriate culture plates (e.g., 6-well plates for Western blotting, 24-well plates for glucose uptake) at a density that allows them to reach confluence.
- Inducing Differentiation: Once the myoblasts are confluent, replace the Growth Medium with Differentiation Medium.
- Myotube Formation: Culture the cells in Differentiation Medium for 5-7 days, replacing the medium every 2 days. The formation of multinucleated myotubes should be visible under a microscope.

- Serum Starvation: Prior to experimentation, serum-starve the differentiated myotubes for 16-18 hours in DMEM containing 0.2% Bovine Serum Albumin (BSA) to reduce basal signaling activity.[3]

Akt Phosphorylation Assay (Western Blot)

This protocol details the detection of phosphorylated Akt at Serine 473 (p-Akt Ser473) in L6 myotubes following treatment with **AS1938909** and insulin.

Materials:

- Differentiated L6 myotubes in 6-well plates
- **AS1938909** (stock solution in DMSO)
- Insulin (stock solution in sterile water)
- Ice-cold PBS
- Lysis Buffer (e.g., RIPA buffer) supplemented with protease and phosphatase inhibitors
- BCA Protein Assay Kit
- SDS-PAGE gels, running buffer, and transfer buffer
- PVDF or nitrocellulose membranes
- Blocking Buffer (e.g., 5% non-fat dry milk or BSA in TBST)
- Primary antibodies: Rabbit anti-p-Akt (Ser473) and Rabbit anti-total Akt
- HRP-conjugated anti-rabbit secondary antibody
- Tris-Buffered Saline with 0.1% Tween-20 (TBST)
- Enhanced Chemiluminescence (ECL) detection reagents
- Chemiluminescence imaging system

Procedure:

- Cell Treatment:
 - Following serum starvation, pre-treat the L6 myotubes with the desired concentrations of **AS1938909** (or vehicle control, e.g., 0.1% DMSO) for 15 minutes.
 - Stimulate the cells with 100 nM insulin (or vehicle) for 10 minutes at 37°C.
- Cell Lysis:
 - Immediately place the plate on ice and aspirate the medium.
 - Wash the cells twice with ice-cold PBS.
 - Add ice-cold Lysis Buffer to each well, scrape the cells, and transfer the lysate to a microcentrifuge tube.
 - Incubate on ice for 30 minutes, then centrifuge at 14,000 x g for 15 minutes at 4°C.
- Protein Quantification:
 - Collect the supernatant and determine the protein concentration using a BCA assay.
- Western Blotting:
 - Normalize protein amounts for all samples and prepare them for SDS-PAGE.
 - Separate proteins by SDS-PAGE and transfer them to a PVDF membrane.
 - Block the membrane with Blocking Buffer for 1 hour at room temperature.
 - Incubate the membrane with the primary antibody against p-Akt (Ser473) overnight at 4°C.
 - Wash the membrane three times with TBST.
 - Incubate with the HRP-conjugated secondary antibody for 1 hour at room temperature.
 - Wash the membrane three times with TBST.

- Detection:
 - Apply ECL reagents and capture the signal using an imaging system.
 - Strip the membrane and re-probe for total Akt and a loading control (e.g., GAPDH) to ensure equal protein loading.

2-Deoxyglucose Uptake Assay

This protocol measures the rate of glucose uptake in L6 myotubes by quantifying the uptake of radiolabeled 2-deoxy-D-[3H]-glucose.

Materials:

- Differentiated L6 myotubes in 24-well plates
- **AS1938909** (stock solution in DMSO)
- Insulin
- Krebs-Ringer HEPES (KRH) buffer (50 mM HEPES pH 7.4, 137 mM NaCl, 4.8 mM KCl, 1.85 mM CaCl₂, 1.3 mM MgSO₄)[3]
- 2-deoxy-D-[3H]-glucose
- Unlabeled 2-deoxy-D-glucose
- 0.05 N NaOH
- Scintillation cocktail and vials
- Liquid scintillation counter

Procedure:

- Cell Treatment:
 - After serum starvation, wash the myotubes twice with KRH buffer.

- Pre-treat the cells with **AS1938909** or vehicle control in KRH buffer for a specified duration (e.g., 15-30 minutes).
- Stimulate with 100 nM insulin (or vehicle) for 15 minutes at 37°C.[3]
- Glucose Uptake:
 - Initiate glucose uptake by adding KRH buffer containing 2-deoxy-D-[3H]-glucose (e.g., 0.5 µCi/mL) and unlabeled 2-deoxy-D-glucose.
 - Incubate for 5 minutes at 37°C.[3]
- Termination and Lysis:
 - Stop the uptake by aspirating the glucose solution and immediately washing the cells four times with ice-cold PBS.[3]
 - Lyse the cells by adding 250 µL of 0.05 N NaOH to each well and incubating for 30 minutes at room temperature.[3]
- Quantification:
 - Transfer the lysate to scintillation vials.
 - Add scintillation cocktail and measure the radioactivity using a liquid scintillation counter.
 - Normalize the counts to the protein concentration of parallel wells.

GLUT1 mRNA Expression Analysis (RT-qPCR)

This protocol outlines the measurement of Glucose Transporter 1 (GLUT1) mRNA levels in response to long-term treatment with **AS1938909**.

Materials:

- Differentiated L6 myotubes in 6-well plates
- **AS1938909** (stock solution in DMSO)

- RNA extraction kit (e.g., TRIzol or column-based kits)
- cDNA synthesis kit
- qPCR master mix (e.g., SYBR Green-based)
- Primers for rat GLUT1 and a reference gene (e.g., GAPDH or β -actin)
- Real-time PCR system

Procedure:

- Cell Treatment:
 - Treat differentiated L6 myotubes with **AS1938909** or vehicle control in Differentiation Medium for 48 hours.
- RNA Extraction:
 - Wash cells with PBS and lyse them directly in the well using the lysis reagent from the RNA extraction kit.
 - Purify total RNA according to the manufacturer's protocol.
 - Assess RNA quality and quantity.
- cDNA Synthesis:
 - Synthesize first-strand cDNA from an equal amount of total RNA for each sample using a cDNA synthesis kit.
- Quantitative PCR (qPCR):
 - Set up qPCR reactions using the cDNA, qPCR master mix, and specific primers for GLUT1 and the reference gene.
 - Run the qPCR reaction on a real-time PCR system.
- Data Analysis:

- Calculate the relative expression of GLUT1 mRNA using the $\Delta\Delta C_t$ method, normalizing to the expression of the reference gene.

Cell Viability Assay (MTT)

This assay is recommended to assess the potential cytotoxicity of **AS1938909** at the concentrations and treatment durations used in the functional assays.

Materials:

- Differentiated L6 myotubes in a 96-well plate
- **AS1938909** (stock solution in DMSO)
- MTT solution (5 mg/mL in PBS)
- Solubilization solution (e.g., DMSO or 0.01 N HCl in 10% SDS)
- Microplate reader

Procedure:

- Cell Seeding and Treatment:
 - Seed and differentiate L6 cells in a 96-well plate.
 - Treat the myotubes with a range of **AS1938909** concentrations for the desired duration (e.g., 48 hours). Include vehicle-only and no-treatment controls.
- MTT Incubation:
 - Add 10 μ L of MTT solution to each well.
 - Incubate the plate for 2-4 hours at 37°C, allowing viable cells to form formazan crystals.
- Solubilization:
 - Carefully remove the medium.

- Add 100 μ L of solubilization solution to each well to dissolve the formazan crystals.
- Shake the plate for 15 minutes to ensure complete dissolution.
- Absorbance Measurement:
 - Measure the absorbance at 570 nm using a microplate reader.
- Data Analysis:
 - Subtract the background absorbance (from wells with medium only).
 - Calculate cell viability as a percentage relative to the vehicle-treated control cells.

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